

A Comparative Sensory Panel Evaluation of Cedramber and Iso E Super

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Compound of Interest

Compound Name: Cedramber

Cat. No.: B1593874

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In the landscape of fragrance chemistry, the woody-amber family of scents holds a prominent position, valued for its ability to impart warmth, complexity, and substantivity to a wide range of perfume compositions. Among the most utilized synthetic molecules in this category are **Cedramber** and Iso E Super, both developed by International Flavors & Fragrances (IFF). While often used to achieve similar olfactory effects, they possess distinct sensory profiles that make them suitable for different applications. This guide provides a comparative sensory evaluation of **Cedramber** and Iso E Super, supported by a detailed experimental protocol for sensory analysis.

Comparative Olfactory Profile

While direct quantitative comparative sensory panel data for **Cedramber** and Iso E Super is not publicly available, a qualitative comparison based on industry descriptions reveals key differences in their olfactory characteristics.

Sensory Attribute	Cedramber	Iso E Super
Odor Type	A dry, diffusive, and true ambergris note with rich, woody cedarwood aspects.	A smooth, woody, amber scent with unique "velvet-like" sensations.
Odor Character	Pronounced dry cedarwood and ambergris with earthy and vetiver undertones.	More transparent and less complex, often described as smooth, warm, and slightly sweet.
Diffusion	Highly diffusive, providing a radiant and powerful effect.	Known for its ability to add fullness and subtle strength, enhancing the overall fragrance.
Substantivity	Excellent longevity, lasting for over 125 hours on a smelling strip.	Very long-lasting, with a substantivity of over 172 hours on a smelling strip.
Applications	Used as a cornerstone woody-amber ingredient for structure, fixation, and diffusion in various fragrance types.	A versatile and popular molecule used across all fragrance genres to add radiance and a velvety finish.

Experimental Protocols: Sensory Panel Evaluation

To quantitatively assess the sensory differences between fragrance ingredients like **Cedramber** and Iso E Super, a structured sensory evaluation protocol is essential. The following outlines a typical Quantitative Descriptive Analysis (QDA) methodology that could be employed.

Objective

To identify and quantify the sensory attributes of **Cedramber** and Iso E Super.

Panelists

A panel of 10-15 trained sensory assessors with demonstrated proficiency in evaluating fragrance materials. Panelists are screened for olfactory acuity and their ability to articulate sensory perceptions.

Sample Preparation

- Solutions: Prepare 1% solutions of both **Cedramber** and Iso E Super in a suitable, odorless solvent such as diethyl phthalate (DEP) or ethanol.
- Blotters: Dip standard fragrance blotters (1 cm wide) into the solutions to a depth of 2 cm.
- Equilibration: Allow the blotters to air-dry for 5 minutes before evaluation to allow the initial solvent notes to dissipate.
- Coding: Label the blotters with random three-digit codes to blind the samples for the panelists.

Evaluation Procedure

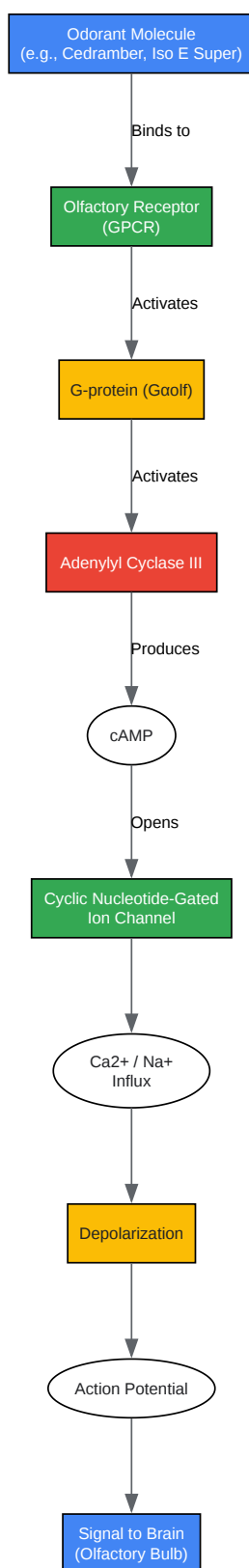
- Lexicon Development: In initial sessions, panelists are presented with both samples and collaboratively develop a lexicon of descriptive terms for the aromas. This may include terms such as "woody," "amber," "cedar," "dry," "sweet," "musky," and "velvety." Reference standards for each descriptor may be provided to calibrate the panel.
- Intensity Rating: In subsequent sessions, panelists independently evaluate the coded samples and rate the intensity of each attribute on a 15-cm line scale anchored with "low" and "high."
- Data Collection: Panelists record their ratings on a data sheet or using sensory evaluation software. The order of sample presentation is randomized for each panelist to minimize order effects. A 5-minute break is taken between samples to prevent olfactory fatigue.

Data Analysis

The data from the line scales is converted to numerical values (e.g., 0-15). Statistical analysis, such as Analysis of Variance (ANOVA), is then used to determine if there are significant differences in the intensity of each attribute between **Cedramber** and Iso E Super. The results can be visualized using spider web plots to provide a clear comparison of the sensory profiles.

Generalized Olfactory Signaling Pathway

The perception of odorants like **Cedramber** and Iso E Super begins with the interaction of these molecules with olfactory receptors in the nasal cavity. This interaction initiates a signal transduction cascade that ultimately leads to the perception of smell in the brain.

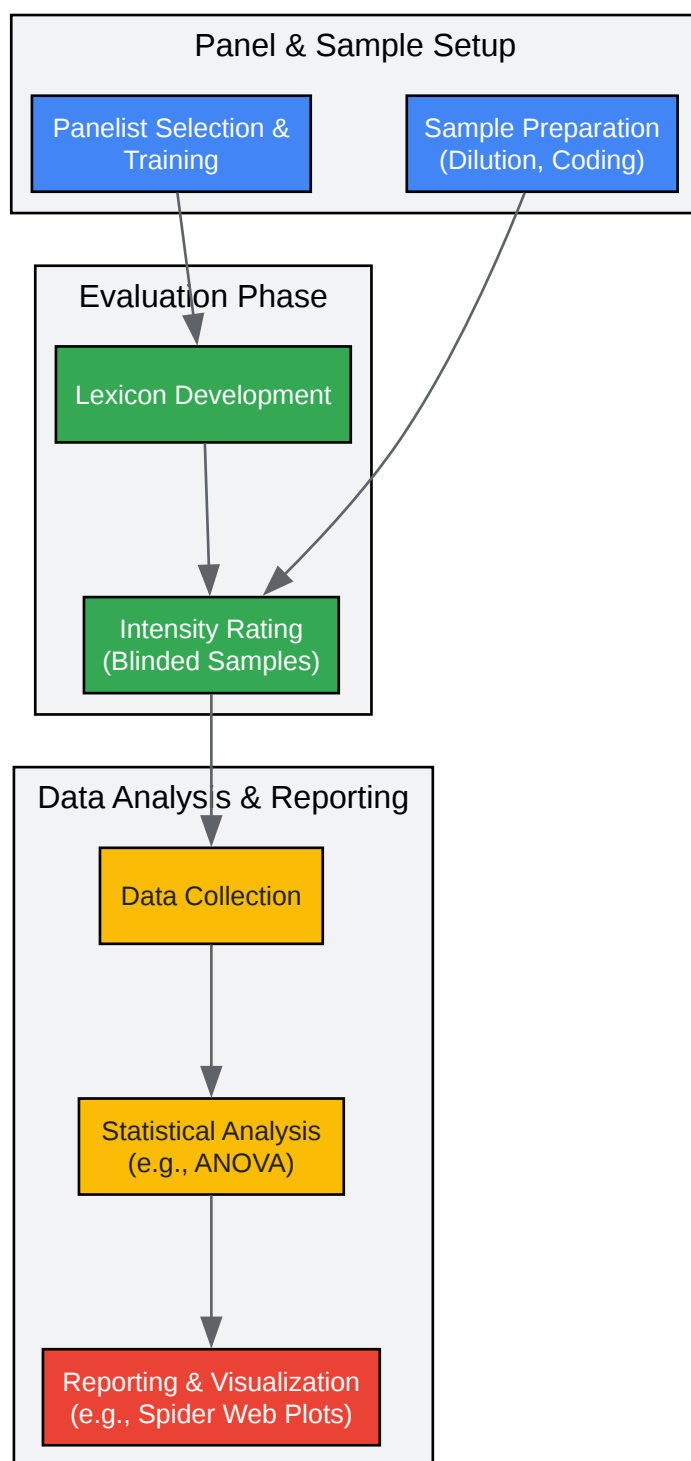


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A simplified diagram of the olfactory signal transduction pathway.

Experimental Workflow for Sensory Panel Evaluation

The process of conducting a sensory panel evaluation for fragrance ingredients can be visualized as a structured workflow, from panelist selection to data analysis and interpretation.



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